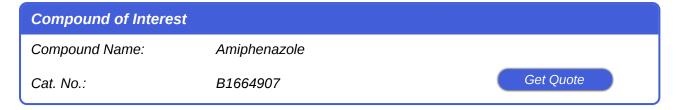


A Comparative Analysis of Amiphenazole and the Novel Respiratory Stimulant ENA-001

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Respiratory depression remains a significant clinical challenge, particularly in the contexts of post-operative care, opioid overdose, and certain neurological conditions. For decades, the pharmacopeia of respiratory stimulants has been limited, with older agents often exhibiting narrow therapeutic windows and undesirable side effects. This guide provides a detailed comparison of **Amiphenazole**, a historical respiratory stimulant, and ENA-001, a novel, first-inclass agent currently in clinical development. The comparison will focus on their mechanisms of action, performance data from preclinical and clinical studies, and the experimental protocols used to evaluate their efficacy and safety.

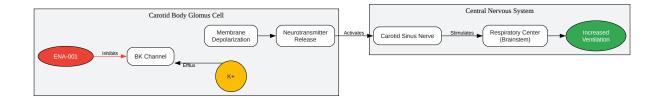
Executive Summary

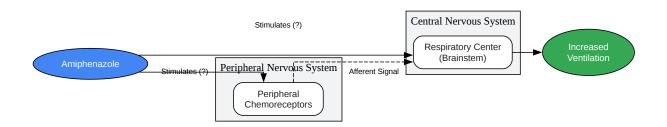
ENA-001 represents a significant advancement in the field of respiratory stimulation. Its targeted mechanism of action, focused on the peripheral chemoreceptors, offers a promising alternative to older, less specific agents like **Amiphenazole**. Clinical and preclinical data for ENA-001 suggest a favorable safety and efficacy profile, particularly in its ability to reverse respiratory depression induced by various agents without centrally-mediated side effects. In contrast, **Amiphenazole**, while historically used, lacks a well-defined modern pharmacological profile and robust, contemporary clinical data to support its use.



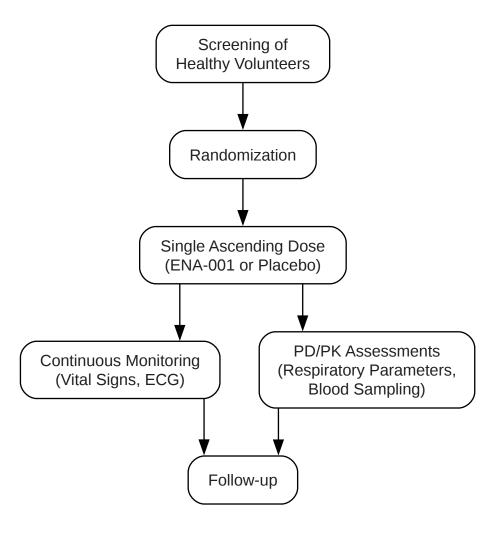
Mechanism of Action ENA-001: A Targeted Peripheral Approach

ENA-001 is a selective antagonist of the large-conductance calcium-activated potassium (BK) channels located in the glomus cells of the carotid body.[1] The carotid bodies are key peripheral chemoreceptors that monitor arterial blood oxygen levels. By inhibiting BK channels, ENA-001 mimics a hypoxic state at the carotid body, leading to depolarization of the glomus cells. This triggers the release of neurotransmitters that stimulate the afferent fibers of the carotid sinus nerve, which in turn signals the respiratory centers in the brainstem to increase ventilation. This peripheral mechanism of action is a key differentiator, as it avoids direct stimulation of the central nervous system, potentially reducing the risk of CNS-related side effects.









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- To cite this document: BenchChem. [A Comparative Analysis of Amiphenazole and the Novel Respiratory Stimulant ENA-001]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664907#amiphenazole-s-performance-against-novel-respiratory-stimulant-ena-001]



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